

1-Ethylpyrrolidin-3-amine chemical properties and structure

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Compound of Interest

Compound Name: **1-Ethylpyrrolidin-3-amine**

Cat. No.: **B1314340**

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An In-depth Technical Guide to 1-Ethylpyrrolidin-3-amine

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **1-Ethylpyrrolidin-3-amine**, a heterocyclic amine of interest to researchers and professionals in drug development and chemical synthesis.

Chemical Identity and Properties

1-Ethylpyrrolidin-3-amine is a substituted pyrrolidine, a five-membered nitrogen-containing heterocycle. The pyrrolidine ring is a common scaffold in numerous natural alkaloids and synthetic drugs.^[1] The presence of both a secondary amine within the ring (which is alkylated to a tertiary amine by the ethyl group) and a primary exocyclic amine group defines its chemical reactivity and physical properties.

The carbon at the 3-position of the pyrrolidine ring is a chiral center, meaning **1-Ethylpyrrolidin-3-amine** can exist as two distinct enantiomers, (R)-**1-Ethylpyrrolidin-3-amine** and (S)-**1-Ethylpyrrolidin-3-amine**, or as a racemic mixture.

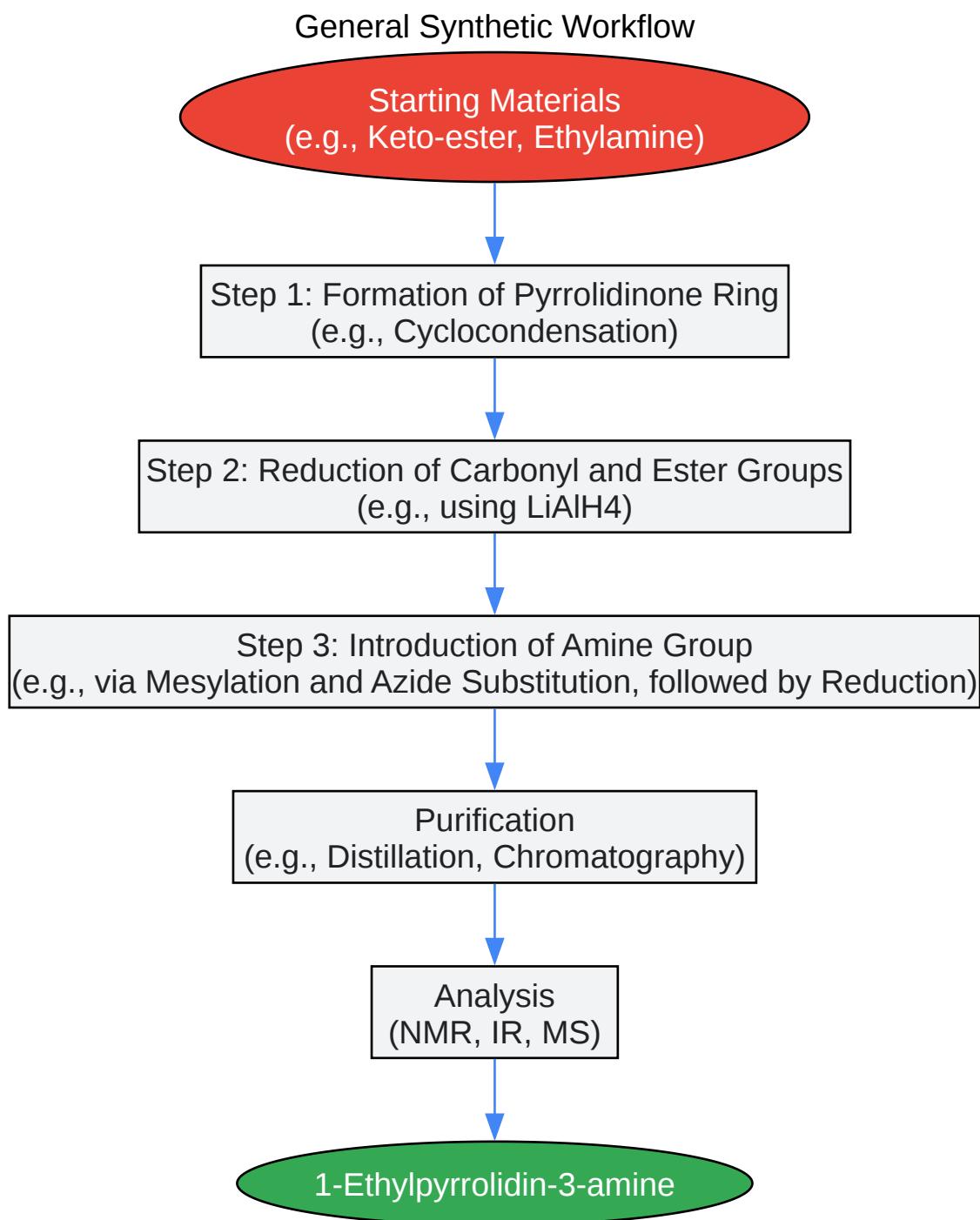
Table 1: General and Physicochemical Properties

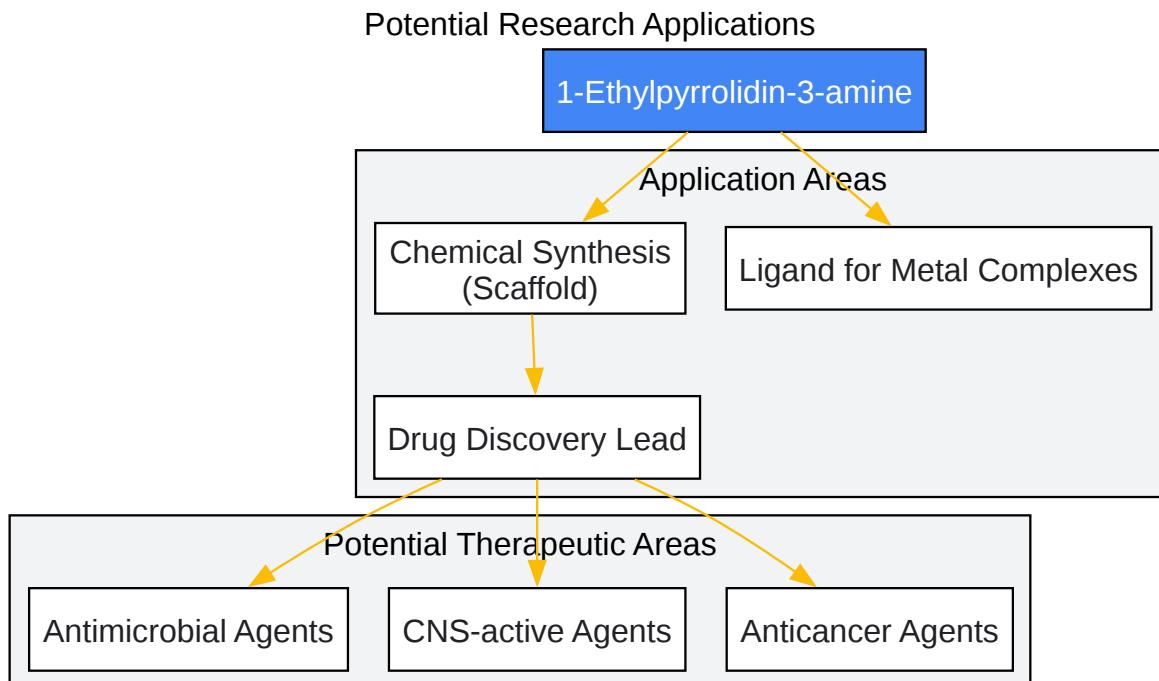
| Property | Value | Source(s) |
|--|--------------------------------|---------------------|
| IUPAC Name | (3R)-1-Ethylpyrrolidin-3-amine | [2] |
| (S)-1-Ethylpyrrolidin-3-amine dihydrochloride | | [3] |
| Synonyms | (R)-1-ethylpyrrolidin-3-amine | [2] |
| CAS Number | 755039-92-0 ((R)-enantiomer) | [2] |
| 1336912-66-3 ((S)-enantiomer dihydrochloride) | | [3] |
| Molecular Formula | C6H14N2 | [2] |
| Molecular Weight | 114.19 g/mol | [2] |
| Boiling Point | 134.5 ± 8.0 °C (Predicted) | [2] |
| Density | 0.914 ± 0.06 g/cm³ (Predicted) | [2] |
| pKa | 9.89 ± 0.40 (Predicted) | [2] |

Lower aliphatic amines are typically gases or liquids at room temperature with a characteristic fishy odor.[\[4\]](#) Their solubility in water is dependent on their ability to form hydrogen bonds, which decreases as the molar mass and size of the hydrophobic alkyl groups increase.[\[4\]](#)

Chemical Structure and Stereochemistry

The structure of **1-Ethylpyrrolidin-3-amine** consists of a central pyrrolidine ring. An ethyl group is attached to the nitrogen atom at position 1, and an amine group is attached to the carbon atom at position 3.





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References

- 1. Pyrrolidine - Wikipedia [en.wikipedia.org]
- 2. chembk.com [chembk.com]
- 3. 1336912-66-3|(S)-1-Ethylpyrrolidin-3-amine dihydrochloride|BLD Pharm [bldpharm.com]
- 4. byjus.com [byjus.com]
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